

Sulfameter vs other sulfonamides antibacterial activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sulfameter

CAS No.: 651-06-9

Cat. No.: S544117

[Get Quote](#)

Sulfameter & Other Sulfonamides Overview

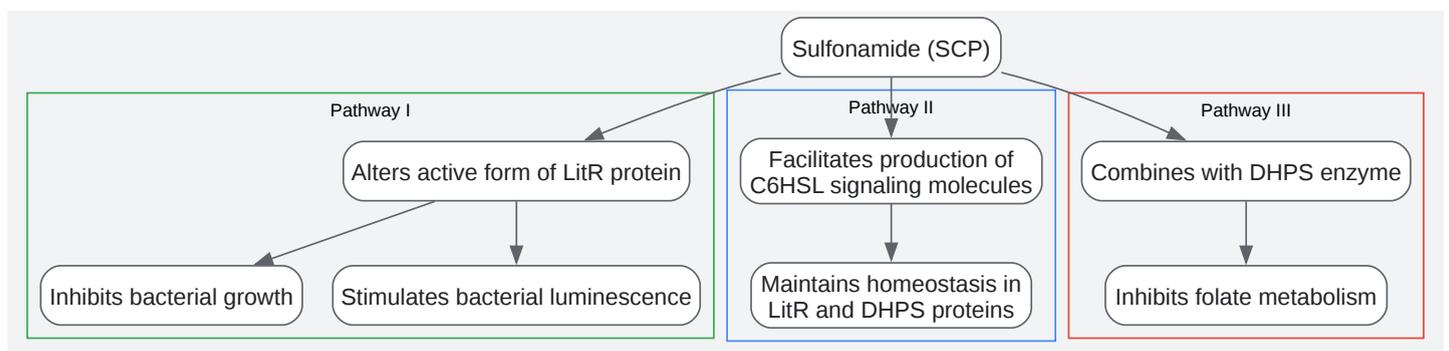
Drug Name	Primary Indications	Mechanism of Action	Key Characteristics / Notes
Sulfameter [1] [2]	Leprosy; Urinary & Respiratory Tract Infections [1]	Inhibits bacterial dihydropteroate synthase , blocking folate synthesis [1]	Long-acting sulfonamide; also used in veterinary medicine [1] [2]
Sulfamethoxazole [3] [4]	Urinary Tract Infections; Often used in combination (e.g., with trimethoprim)	Presumed same as above (inhibition of folate synthesis)	Medium-term sulfonamide; high cure rate (92.5%) in UTIs [3]
Sulfamethizole [3]	Urinary Tract Infections	Presumed same as above (inhibition of folate synthesis)	Short-acting sulfonamide; high cure rate (91.5%) in UTIs [3]
Sulfadiazine (SDZ) [4]	Veterinary infections; Burn wounds; Toxoplasmosis (with pyrimethamine)	Presumed same as above (inhibition of folate synthesis)	Commonly used in veterinary medicine; used with anti-malarial drug for toxoplasmosis [4]

Drug Name	Primary Indications	Mechanism of Action	Key Characteristics / Notes
Sulfamethazine (SMZ) [4]	Veterinary infections (livestock)	Presumed same as above (inhibition of folate synthesis)	Used in livestock for infections and as a growth promoter [4]

Mechanism of Action & Experimental Insights

The core antibacterial mechanism shared by sulfonamides like **Sulfameter** is the competitive inhibition of the **dihydropteroate synthase (DHPS)** enzyme. This enzyme is crucial for bacterial synthesis of folic acid, an essential vitamin for nucleic acid and protein production [1] [4]. Since this pathway is absent in humans, it provides a selective target for antibacterial action.

Recent research suggests additional, complex mechanisms beyond DHPS inhibition. One study investigated the toxic mechanism of a sulfonamide (sulfachloropyridazine) on *Aliivibrio fischeri* from a **quorum sensing** perspective [5]. Quorum sensing is a bacterial cell-cell communication system that regulates population behavior. The study proposed that sulfonamides may interfere with three signaling pathways, affecting bacterial luminescence, growth, and the homeostasis of regulatory proteins [5]. The following diagram illustrates these proposed pathways.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sulfameter: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Sulfameter: A Vital Antibacterial Agent for Pharmaceutical ... [nbinno.com]
3. Double blind comparison of short and medium term ... [pubmed.ncbi.nlm.nih.gov]
4. Sulfonamide drugs: structure, antibacterial property, toxicity ... [pmc.ncbi.nlm.nih.gov]
5. A deep insight into the toxic mechanism for sulfonamides based on... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Sulfameter vs other sulfonamides antibacterial activity].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b544117#sulfameter-vs-other-sulfonamides-antibacterial-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com